

Application Notes and Protocols for BB-K31 (Amikacin EP Impurity G)

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Compound of Interest

Compound Name: BB-K31

Cat. No.: B1148207

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Topic: Application of **BB-K31** in Synthetic Chemistry

Audience: Researchers, scientists, and drug development professionals.

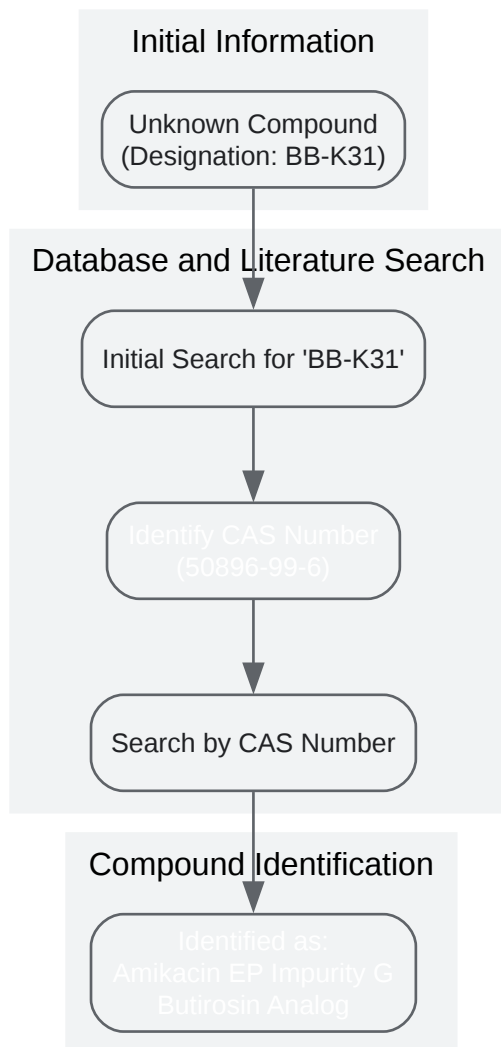
Note on Scope: Extensive research indicates that **BB-K31**, identified as Amikacin EP Impurity G (CAS No. 50896-99-6), does not have established applications as a reagent, catalyst, or versatile starting material in general synthetic chemistry. Its relevance is primarily in the fields of pharmaceutical analysis, as a reference standard for the antibiotic amikacin, and in the study of aminoglycoside biosynthesis. The following application notes and protocols are therefore presented within this context.

Introduction and Identification of BB-K31

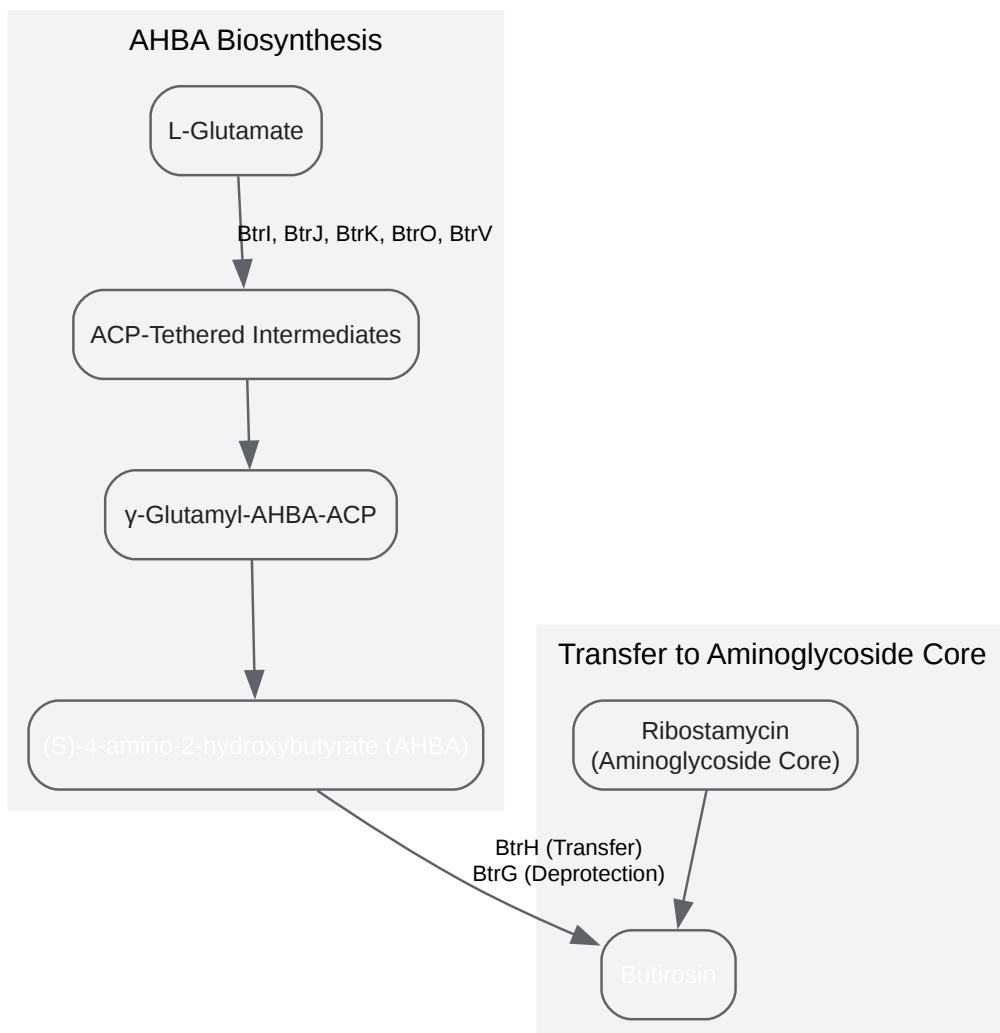
BB-K31 is the designation for a compound identified as Amikacin EP Impurity G. It is a structural analog of the aminoglycoside antibiotic butirosin and a known impurity in the manufacturing of amikacin.^{[1][2][3][4]} Its chemical structure is 6-O-(3-Amino-3-deoxy- α -D-glucopyranosyl)-4-O-(6-amino-6-deoxy- α -D-glucopyranosyl)-1-N-[(2R)-4-amino-2-hydroxybutanoyl]-2-deoxy-D-streptamine.^[3]

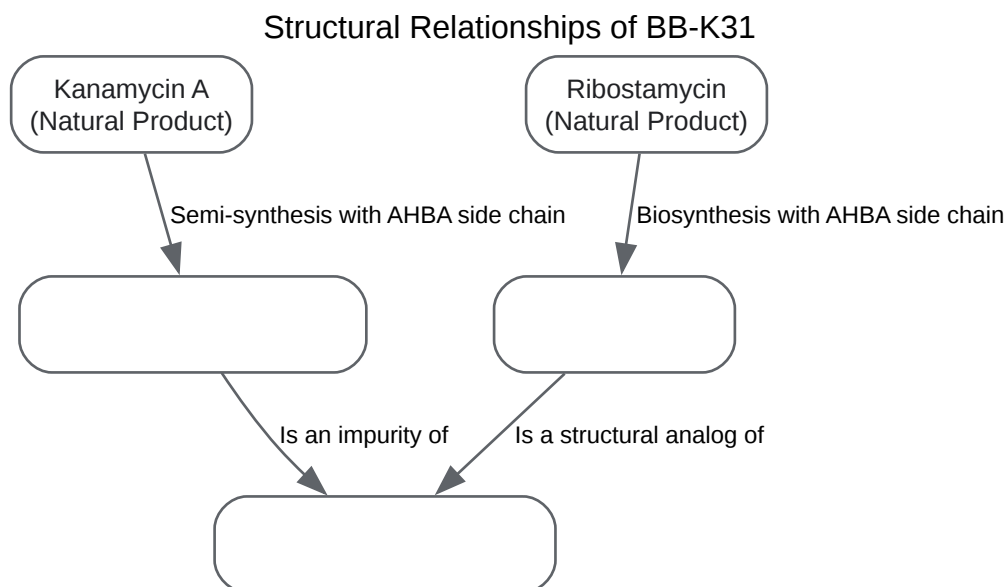
The identification of a compound labeled "**BB-K31**" typically follows a systematic analytical workflow, as depicted below.

Workflow for Identification of BB-K31



Biosynthetic Pathway of the AHBA Side Chain in Butirosin





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